

# Tris(4-chlorophenyl) borate material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: *Tris(4-chlorophenyl) borate*

CAS No.: 7359-58-2

Cat. No.: B1348241

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An In-Depth Technical Guide to the Material Safety of **Tris(4-chlorophenyl) borate**

## Introduction

**Tris(4-chlorophenyl) borate** (CAS RN: 7359-58-2), a boric acid triester, serves as a specialized reagent in various domains of chemical synthesis and materials science.<sup>[1]</sup> Its unique structure, featuring a central boron atom bonded to three 4-chlorophenyl groups via oxygen bridges, imparts specific chemical properties that necessitate a nuanced understanding for safe and effective handling. This guide moves beyond a standard Material Safety Data Sheet (MSDS) to provide researchers, scientists, and drug development professionals with a deeper, field-proven perspective on the material's characteristics. We will explore the causality behind safety protocols, the logic of its reactivity, and best practices for its lifecycle management in a laboratory setting.

## Section 1: Chemical Identity and Physicochemical Properties

Understanding the fundamental properties of a chemical is the bedrock of its safe handling. **Tris(4-chlorophenyl) borate** is an organoboron compound whose physical state can vary, being described as a white or colorless to light yellow powder, lump, or clear liquid.<sup>[1]</sup> This variability underscores the importance of consulting the supplier-specific certificate of analysis upon receipt.

## Core Identification

| Identifier        | Value                                                           | Source |
|-------------------|-----------------------------------------------------------------|--------|
| Chemical Name     | Tris(4-chlorophenyl) borate                                     | [2]    |
| Synonym(s)        | Boric Acid Tris(4-chlorophenyl) Ester                           | [1][2] |
| CAS Number        | 7359-58-2                                                       | [1][2] |
| Molecular Formula | C <sub>18</sub> H <sub>12</sub> BCl <sub>3</sub> O <sub>3</sub> | [1][3] |
| Molecular Weight  | 393.45 g/mol                                                    | [1][3] |

## Physicochemical Data Summary

The following table summarizes key quantitative data. The high octanol/water partition coefficient and low calculated water solubility suggest the material is hydrophobic and likely to persist in non-aqueous environments.<sup>[4]</sup>

| Property                                | Value                 | Unit              | Notes & Implications                                                                  | Source |
|-----------------------------------------|-----------------------|-------------------|---------------------------------------------------------------------------------------|--------|
| Physical State                          | Liquid or Powder/Lump | -                 | Varies by purity and supplier. Handling protocols must adapt accordingly.             | [1][2] |
| Boiling Point                           | 424.3 (at 760 mmHg)   | °C                | Data for the 2-chloro isomer; indicates low volatility at room temp.                  | [5]    |
| Density                                 | 1.349                 | g/cm <sup>3</sup> | Data for the 2-chloro isomer; denser than water.                                      | [5]    |
| Flash Point                             | 210.4                 | °C                | Data for the 2-chloro isomer; not considered flammable under standard lab conditions. | [5]    |
| logP (octanol/water)                    | 6.168                 | -                 | Calculated. Indicates high potential for bioaccumulation.                             | [4]    |
| log <sub>10</sub> WS (Water Solubility) | -5.18                 | mol/L             | Calculated. Extremely low water solubility.                                           | [4]    |

## Section 2: Hazard Identification and Toxicological Profile

While specific toxicological data for **Tris(4-chlorophenyl) borate** is largely unavailable in public literature, a hazard assessment can be constructed based on its chemical class (borate ester, organochloride) and information from supplier safety data sheets for related compounds. [5] The primary concerns are irritation upon contact and potential toxicity if ingested.

### GHS Classification and Precautionary Statements

Based on related borate compounds like Potassium tetrakis(4-chlorophenyl)borate, the following hazards should be assumed as a precautionary measure[6][7]:

- Acute Toxicity, Oral (Category 3): H301 - Toxic if swallowed.[7]
- Eye Irritation (Category 2A): H319 - Causes serious eye irritation.[6]

Precautionary Statements:

- Prevention: Wash hands and any exposed skin thoroughly after handling. Do not eat, drink or smoke when using this product. Wear protective gloves, clothing, and eye/face protection. [6][7]
- Response (Ingestion): If swallowed, immediately call a poison center or doctor. Rinse mouth. [7]
- Response (Eye Contact): If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
- Storage: Store locked up.[6][7]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[6]

Causality Insight: The irritant nature likely stems from the hydrolysis of the borate ester upon contact with moisture on mucous membranes, potentially forming boric acid and 4-chlorophenol. The toxicity of chlorinated phenols is well-documented, and this potential hydrolysis product is a key contributor to the material's hazard profile.

## Section 3: Proactive Safety: Handling, Storage, and Reactivity

A proactive approach to safety involves understanding a material's reactivity to prevent hazardous situations before they occur. The key vulnerabilities of **Tris(4-chlorophenyl) borate** are the B-O-C ester linkages and its behavior at elevated temperatures.

### Chemical Reactivity and Stability

- **Hydrolytic Instability:** The borate ester bonds are susceptible to hydrolysis. Contact with water, especially in the presence of acid or base catalysts, will cleave these bonds to form boric acid and 4-chlorophenol. This is a critical consideration, as it dictates storage conditions and incompatibility with aqueous reagents unless hydrolysis is the intended reaction.
- **Incompatible Materials:** Avoid strong oxidizing agents, strong acids, and strong bases. Strong oxidizers can react with the aromatic rings, while strong acids or bases will catalyze rapid decomposition via hydrolysis.
- **Thermal Decomposition:** At elevated temperatures, organoboron compounds can decompose.<sup>[8]</sup> Decomposition of this material is expected to release hazardous products, including boron oxides, hydrochloric acid, and chlorinated organic compounds. This is particularly relevant for fire scenarios or high-temperature reactions.

The diagram below illustrates the primary points of chemical vulnerability.

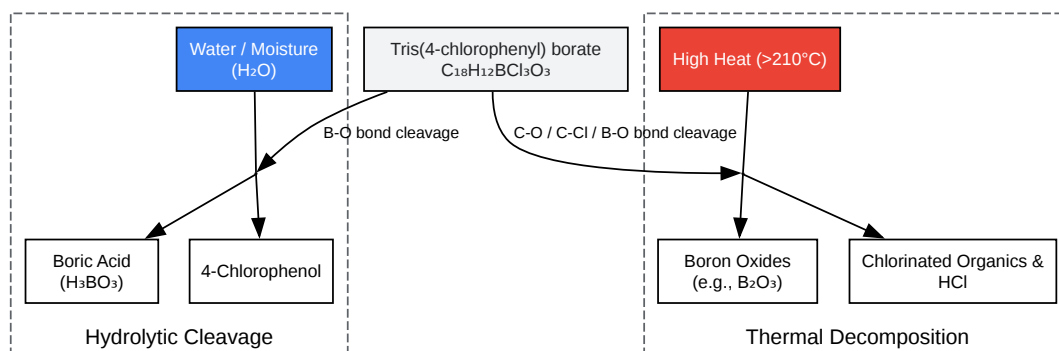


Diagram 1: Key Reactivity and Decomposition Pathways

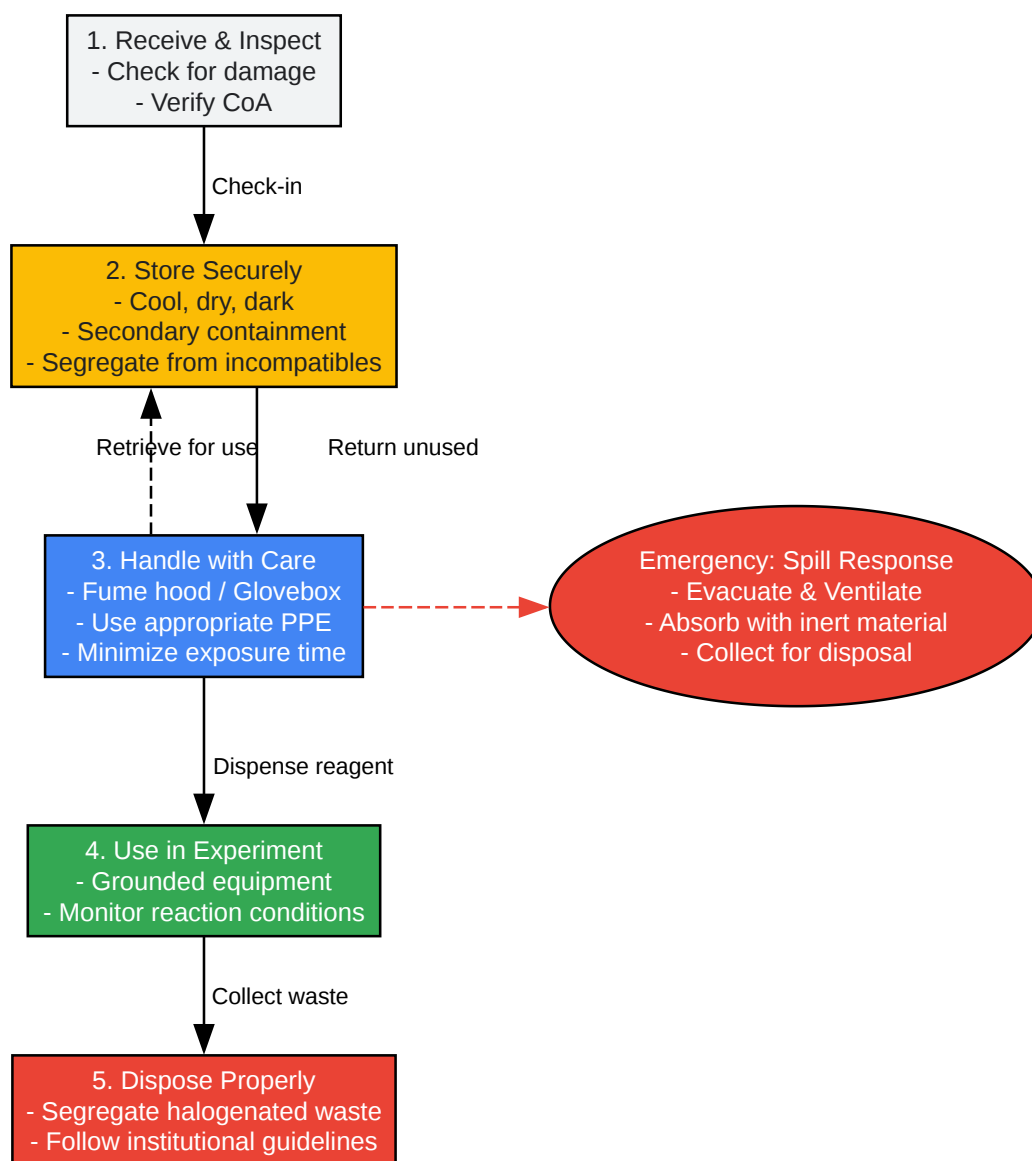


Diagram 2: Laboratory Lifecycle and Safety Workflow

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Diagram 2: Laboratory Lifecycle and Safety Workflow

## Section 4: Emergency Procedures and Waste Disposal

Preparedness is key to mitigating the impact of an accidental exposure or spill.

## First-Aid Measures

The following steps are based on general protocols for chemical exposure and should be followed while seeking immediate medical attention. [5]

| Exposure Route | Protocol                                                                                                                                                                                                                |
|----------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Inhalation     | <b>Move the victim to fresh air. If breathing is difficult, provide respiratory support. Seek immediate medical attention. [5][6]</b>                                                                                   |
| Skin Contact   | Immediately remove all contaminated clothing. Rinse the affected skin area thoroughly with plenty of soap and water for at least 15 minutes. [6][7]                                                                     |
| Eye Contact    | Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [5][6] |

| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention and show them the container or label. [5][7]

## Spill Management Protocol

Objective: To safely clean and decontaminate an area after a small-scale laboratory spill.

- **Evacuate and Ventilate:** Ensure the immediate area is clear of personnel. Increase ventilation in the area, preferably within a fume hood.
- **Wear Appropriate PPE:** Don a lab coat, safety goggles, and chemically resistant gloves. For larger spills or powders, respiratory protection may be necessary.
- **Contain and Absorb:** Cover the spill with a non-combustible, inert absorbent material like vermiculite, sand, or dry earth.



- **Collect Waste:** Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste. Avoid creating dust if the material is a solid.
- **Decontaminate:** Wipe the spill area with a suitable solvent (e.g., acetone or ethanol), followed by soap and water. Collect all cleaning materials as hazardous waste.

## Waste Disposal

All waste containing **Tris(4-chlorophenyl) borate**, including contaminated absorbents and cleaning materials, must be treated as hazardous waste.

- **Segregation:** Collect in a clearly labeled, sealed container designated for halogenated organic waste.
- **Compliance:** Disposal must be handled by certified hazardous waste personnel in accordance with all local, state, and federal regulations. Do not dispose of down the drain or in regular trash.

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